

# Physical properties of 3-iodo-1H-indole (melting point, boiling point, density)

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## Compound of Interest

Compound Name: 3-iodo-1H-indole

Cat. No.: B116640

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## An In-Depth Technical Guide to the Physical Properties of 3-iodo-1H-indole

This technical guide provides a comprehensive overview of the core physical properties of **3-iodo-1H-indole**, a compound of interest in organic synthesis and drug development. The data presented herein is intended for researchers, scientists, and professionals in the pharmaceutical and chemical industries. This document details the melting point, boiling point, and density of **3-iodo-1H-indole**, supported by generalized experimental protocols for their determination.

## Core Physical Properties

The physical characteristics of **3-iodo-1H-indole** are crucial for its handling, purification, and application in various chemical reactions. The key quantitative data are summarized in the table below.

Physical Property	Value	Notes
Melting Point	72-75 °C	A precise melting range is indicative of the compound's purity.
Boiling Point	341.7 °C[1]	At a standard pressure of 760 mmHg. Some sources provide this as a predicted value.[2][3]
Density	1.96 g/cm <sup>3</sup> [1]	This is a predicted value.[3]

## Experimental Protocols for Physical Property Determination

The following sections outline the standard methodologies for determining the physical properties of a solid compound like **3-iodo-1H-indole**.

### Determination of Melting Point via the Capillary Method

The melting point is a critical indicator of a substance's purity. A sharp melting range (typically 0.5-1.0 °C) is characteristic of a pure crystalline compound.[4] The presence of impurities generally leads to a depression and broadening of the melting point range.[4]

Methodology:

- **Sample Preparation:** A small quantity of dry, powdered **3-iodo-1H-indole** is introduced into a capillary tube that is sealed at one end. The sample is packed down to a height of 1-2 mm by gently tapping the tube.[4]
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb. This assembly is then placed in a heating bath (e.g., liquid paraffin or a modern melting point apparatus).[5]
- **Heating and Observation:** The apparatus is heated slowly and steadily, typically at a rate of 1 °C/min, while the bath is stirred to ensure uniform temperature distribution.[6]

- **Data Recording:** Two temperatures are recorded: the temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes a clear liquid. This range is reported as the melting point.[7]

## Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[8]

Methodology for Small Quantities:

- **Sample Preparation:** A small amount of the substance is placed in a small test tube or ignition tube.
- **Capillary Insertion:** A short capillary tube, sealed at one end, is placed in an inverted position inside the test tube containing the sample.[5]
- **Apparatus Setup:** The test tube assembly is attached to a thermometer and heated in a suitable liquid bath (e.g., concentrated sulfuric acid or high-boiling paraffin).[8] The open end of the test tube should remain above the surface of the heating liquid.[8]
- **Heating and Observation:** The bath is heated gently and stirred. As the temperature rises, air trapped in the capillary tube will expand and escape as bubbles. A rapid and continuous stream of bubbles will emerge from the capillary tip as the liquid's boiling point is reached.[8]
- **Data Recording:** The temperature (T1) at which this continuous stream of bubbles begins is noted. The heat source is then removed. The stream of bubbles will slow down and stop, and as the liquid cools, it will be drawn back into the capillary tube. The temperature (T2) at which the liquid just begins to enter the capillary is recorded.[8] The boiling point is the average of T1 and T2.[8]

## Determination of Density

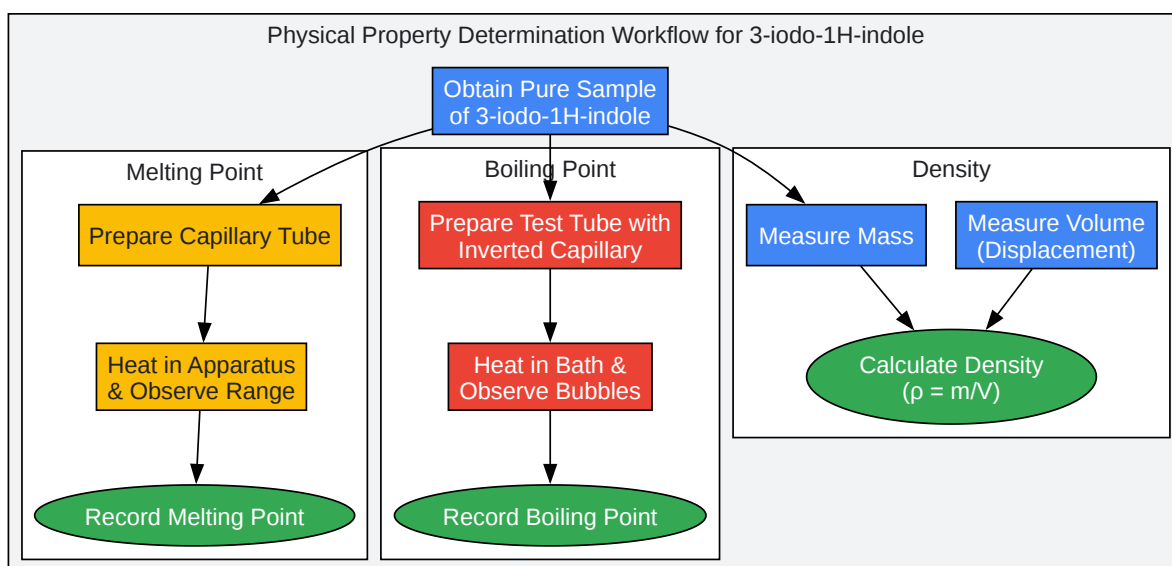
The density of a solid is its mass per unit volume. For a crystalline solid, this can be determined using the displacement method.

Methodology:

- Mass Measurement: A sample of **3-iodo-1H-indole** is accurately weighed using an analytical balance. Let this mass be  $m$ .
- Volume Measurement by Displacement:
  - A graduated cylinder is partially filled with a liquid in which **3-iodo-1H-indole** is insoluble (e.g., a hydrocarbon solvent, given its solubility in dichloromethane and methanol). The initial volume ( $V_1$ ) is recorded.
  - The weighed solid sample is carefully added to the graduated cylinder, ensuring it is fully submerged and that no air bubbles are trapped.
  - The new volume ( $V_2$ ) is recorded. The volume of the solid is the difference:  $V = V_2 - V_1$ .
- Calculation: The density ( $\rho$ ) is calculated using the formula:  $\rho = m / V$

## Visualization of Experimental Workflow

The logical flow for the physical characterization of **3-iodo-1H-indole** is depicted in the following diagram.



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Caption: Workflow for determining the physical properties of **3-iodo-1H-indole**.

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